

# Boiling Point of 2,2,3,5,5-Pentamethylhexane: A Technical Guide

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## Compound of Interest

Compound Name: 2,2,3,5,5-Pentamethylhexane

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This technical guide provides a comprehensive overview of the boiling point of the branched alkane **2,2,3,5,5-pentamethylhexane**. The document is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis who require precise physical property data and standardized experimental procedures.

## Physicochemical Data

**2,2,3,5,5-Pentamethylhexane** is an acyclic saturated hydrocarbon with the chemical formula  $C_{11}H_{24}$  and a molecular weight of 156.31 g/mol. Its structure consists of a hexane chain with five methyl group substituents. The physical properties of this compound, particularly its boiling point, are of interest for purification, identification, and process design in various chemical applications.

## Boiling Point Data

The experimentally determined boiling point of **2,2,3,5,5-pentamethylhexane** has been reported in the scientific literature. The following table summarizes the available data from the National Institute of Standards and Technology (NIST) Chemistry WebBook.<sup>[1]</sup> It is important to note that boiling points are pressure-dependent; however, these values are reported without a specified pressure and are assumed to be at or near standard atmospheric pressure.

Boiling Point (°C)	Boiling Point (K)	Reference
164.25	437.4	Braun, W.G.; Spooner, D.F.; Fenske, M.R. (1950)
166.05	439.2	Moersch, G.W.; Whitmore, F.C. (1949)

Note: The original data was presented in Kelvin and has been converted to Celsius for this table.

## Experimental Protocol for Boiling Point Determination

While the specific experimental protocols used in the cited historical studies are not readily available, a standard and widely accepted method for determining the boiling point of a liquid organic compound is the Thiele tube method using a capillary tube. This method is suitable for small sample volumes and provides accurate results.

### Principle

The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure. In the Thiele tube method, a small sample of the liquid is heated, and the temperature at which a continuous stream of bubbles emerges from a capillary tube and then ceases upon slight cooling is recorded as the boiling point.

### Materials and Apparatus

- Thiele tube
- High-boiling point mineral oil or silicone oil
- Thermometer (calibrated)
- Capillary tubes (sealed at one end)
- Small test tube or fusion tube

- Rubber band or wire for attaching the test tube to the thermometer
- Heating source (Bunsen burner or heating mantle)
- Stand and clamps
- Sample of **2,2,3,5,5-pentamethylhexane**

## Procedure

- Preparation: A capillary tube is sealed at one end by heating it in a flame.
- Sample Introduction: A small amount (0.5-1 mL) of **2,2,3,5,5-pentamethylhexane** is placed into the small test tube.
- Assembly: The sealed capillary tube is placed into the test tube with the open end downwards. The test tube is then attached to a thermometer using a rubber band or wire, ensuring the sample is level with the thermometer bulb.
- Heating: The Thiele tube is filled with a suitable heating oil. The thermometer and test tube assembly are clamped and immersed in the oil in the Thiele tube.
- Observation: The Thiele tube is gently heated. As the temperature rises, air trapped in the capillary tube will be seen escaping as bubbles. The heating rate should be slow and steady as the temperature approaches the expected boiling point.
- Boiling Point Determination: When a continuous and rapid stream of bubbles emerges from the capillary tube, the heating is stopped. The liquid is allowed to cool slowly. The boiling point is the temperature at which the bubbling ceases and the liquid just begins to enter the capillary tube.
- Verification: The determination should be repeated to ensure accuracy and precision.

## Logical Workflow for Boiling Point Determination

The following diagram illustrates the logical workflow for the experimental determination of the boiling point of **2,2,3,5,5-pentamethylhexane** using the Thiele tube method.



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## References

- 1. 2,2,3,5,5-pentamethylhexane [webbook.nist.gov]
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